

Application Note: HPLC-DAD Analysis of Kaempferol 3-sophoroside 7-rhamnoside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Kaempferol 3-sophoroside 7-rhamnoside*

Cat. No.: B591378

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Kaempferol 3-sophoroside 7-rhamnoside is a flavonoid glycoside found in various plant species and is of significant interest due to its potential biological activities.^[1] High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD) is a robust and widely used analytical technique for the separation, identification, and quantification of such phenolic compounds in complex matrices like plant extracts.^{[2][3]} This application note provides a detailed protocol for the analysis of **Kaempferol 3-sophoroside 7-rhamnoside** using HPLC-DAD.

The method described herein is based on reverse-phase chromatography, which is well-suited for separating polar and non-polar compounds. The Diode Array Detector allows for the simultaneous acquisition of absorbance spectra over a wide wavelength range, aiding in peak identification and purity assessment by comparing the spectra of the analyte with that of a known standard.

Experimental Protocols

Standard Preparation

- Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Kaempferol 3-sophoroside 7-rhamnoside** reference standard and dissolve it in 1 mL of HPLC-grade methanol.^{[4][5]}

Sonicate for 10 minutes to ensure complete dissolution.

- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to achieve concentrations ranging from 1 $\mu\text{g}/\text{mL}$ to 100 $\mu\text{g}/\text{mL}$.^[4] These solutions will be used to construct a calibration curve.
- Storage: Store all standard solutions at 4°C in amber vials to protect them from light.^{[4][6]} For long-term storage, -20°C or -80°C is recommended.^[6]

Sample Preparation (from Plant Material)

- Drying and Grinding: Dry the plant material (e.g., leaves, flowers) at a controlled temperature (e.g., 50°C) to a constant weight to remove moisture.^[5] Grind the dried material into a fine powder.
- Extraction:
 - Accurately weigh 1 g of the powdered plant material into a suitable flask.
 - Add 20 mL of methanol (or an appropriate solvent mixture like 80% methanol in water).^[2]
^[7]
 - Sonication or maceration can be employed for extraction. For sonication, place the flask in an ultrasonic bath for 1 hour at room temperature.^[2] For maceration, let the sample soak for 24 hours.^[8]
- Filtration: Filter the extract through a 0.45 μm membrane filter to remove particulate matter before injection into the HPLC system.^[2]

HPLC-DAD Chromatographic Conditions

Parameter	Recommended Conditions
HPLC System	Agilent 1260 Infinity II or similar
Column	C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μ m)[3]
Mobile Phase	A: 0.2% Formic acid in water[2] B: Methanol[2]
Gradient Elution	0-10 min, 15-30% B 10-45 min, 30-50% B 45-50 min, 50-80% B 50-55 min, 80-95% B 55-60 min, 100% B[2]
Flow Rate	1.0 mL/min[2]
Injection Volume	10 μ L[2]
Column Temperature	28°C[5]
DAD Wavelength	Monitoring at 265 nm and 350 nm. Full spectrum scan from 200-400 nm.

Data Presentation

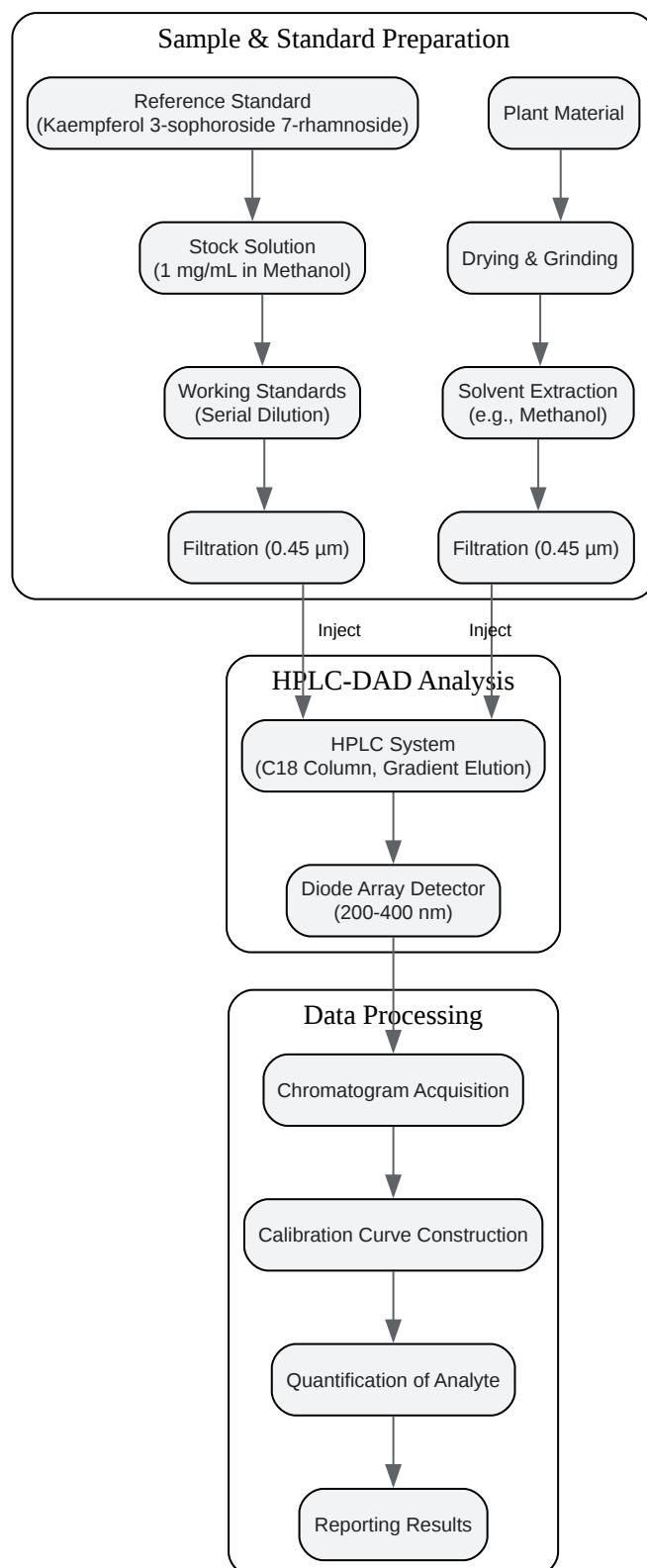
Quantitative Data Summary

The following table summarizes the expected quantitative data for the HPLC-DAD analysis of **Kaempferol 3-sophoroside 7-rhamnoside**. These values are indicative and may vary depending on the specific instrumentation and experimental conditions.

Parameter	Expected Value
Retention Time (t_R)	Dependent on the specific chromatographic conditions, but should be consistent.
Linearity (R^2)	≥ 0.999
Limit of Detection (LOD)	$\sim 0.1 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.3 \mu\text{g/mL}$
Repeatability (RSD%)	< 2%
Recovery (%)	95 - 105%

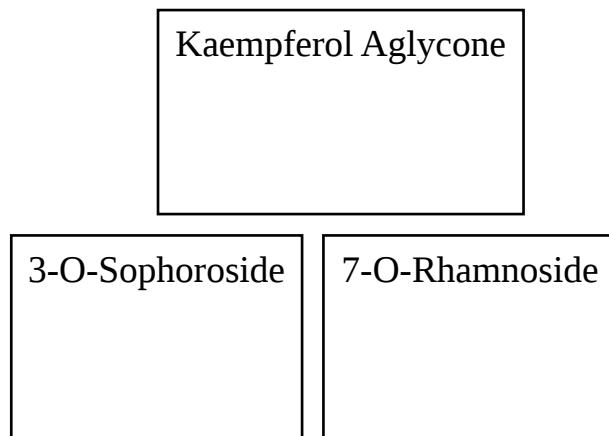
Visualizations

Experimental Workflow

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Caption: Experimental workflow for the HPLC-DAD analysis of **Kaempferol 3-sophoroside 7-rhamnoside**.

Chemical Structure



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Caption: Chemical structure of **Kaempferol 3-sophoroside 7-rhamnoside**.

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